

Cyclopentane Hydrate Stability at Atmospheric Pressure: A Technical Guide

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Compound of Interest

Compound Name: Cyclopentane hydrate

CAS No.: 190390-20-6

Cat. No.: B12555658

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Clathrate hydrates are crystalline, ice-like compounds wherein a guest molecule is entrapped within a cage-like framework of water molecules. While most clathrate hydrates require high pressure for their formation and stability, cyclopentane (CP) hydrate is a notable exception, readily forming and remaining stable at atmospheric pressure at temperatures below 8°C.[1][2][3] This unique characteristic makes **cyclopentane hydrate** an excellent model system for studying the fundamental properties of clathrate hydrates without the need for specialized high-pressure apparatus.[1] Its stability at ambient pressure also opens avenues for various applications, including cold storage and hydrate-based desalination.[2]

This technical guide provides a comprehensive overview of the stability of **cyclopentane hydrate** at atmospheric pressure, focusing on its thermodynamic properties and the experimental protocols for their determination.

Thermodynamic Stability of Cyclopentane Hydrate

The stability of **cyclopentane hydrate** is dictated by its phase equilibrium conditions, primarily its dissociation temperature and enthalpy of dissociation.

Dissociation Temperature

The dissociation temperature is the point at which the hydrate structure breaks down into its constituent water and guest molecules. For pure **cyclopentane hydrate** at atmospheric pressure, this temperature is consistently reported to be in the range of 7°C to 8°C.[1][2] A precise measurement using a stirred calorimetric cell determined the dissociation temperature to be 280.2 ± 0.5 K (7.05 ± 0.5 °C).[4]

The presence of salts in the aqueous phase, a common consideration in applications like desalination, has a significant impact on the stability of **cyclopentane hydrate**, generally lowering its dissociation temperature. This inhibitory effect increases with salt concentration.[1] The influence of various common salts on the dissociation temperature of **cyclopentane hydrate** at atmospheric pressure is summarized in the tables below.

Quantitative Data Presentation

Table 1: Dissociation Temperature of Pure **Cyclopentane Hydrate** at Atmospheric Pressure

Parameter	Value	Reference
Dissociation Temperature	7.7 °C	[2]
Dissociation Temperature	~7-8 °C	[1]
Dissociation Temperature	7.05 ± 0.5 °C	[4]
Dissociation Temperature	7.2 °C	[1]
Dissociation Temperature	7.1 °C	[1]
Dissociation Temperature	7.0 °C	[1]

Table 2: Effect of NaCl on the Dissociation Temperature of **Cyclopentane Hydrate** at Atmospheric Pressure

NaCl Concentration (wt%)	Dissociation Temperature (°C)	Reference
0	7.7	[5]
3.5	5.9	[1]
5	7.1	[1]
17.5	6.4	[1]
23.4	6.2	[1]
26	-13.2	[5]

Table 3: Effect of Other Salts on the Dissociation Temperature of **Cyclopentane Hydrate** at Atmospheric Pressure

Salt	Concentration	Dissociation Temperature (°C)	Reference
KCl	Same as NaCl	Higher than NaCl	[1]
CaCl ₂	Various	Decreases with concentration	[6]

Enthalpy of Dissociation

The enthalpy of dissociation is the heat absorbed when the hydrate breaks down into liquid water and gaseous cyclopentane. This is a crucial parameter for applications such as thermal energy storage. For **cyclopentane hydrate** at atmospheric pressure, a value of $115,400 \pm 7600$ J/mol of CP has been reported, which is equivalent to 307 ± 21 J/g of hydrate.[4]

Experimental Protocols

The determination of the dissociation temperature of **cyclopentane hydrate** at atmospheric pressure can be achieved through various methods. A common and straightforward approach is the visual observation method in a stirred vessel.

Protocol for Visual Determination of Cyclopentane Hydrate Dissociation Temperature

Objective: To determine the dissociation temperature of **cyclopentane hydrate** at atmospheric pressure by visual observation of the disappearance of the last hydrate crystal.

Materials and Equipment:

- Jacketed glass reactor vessel
- Programmable refrigerated circulating bath
- Magnetic stirrer and stir bar
- Temperature probe (e.g., Pt100) with high accuracy
- Data acquisition system to log temperature
- Cyclopentane ($\geq 95\%$ purity)
- Deionized water
- (Optional) Salts for solution preparation (e.g., NaCl, KCl, CaCl₂)

Procedure:

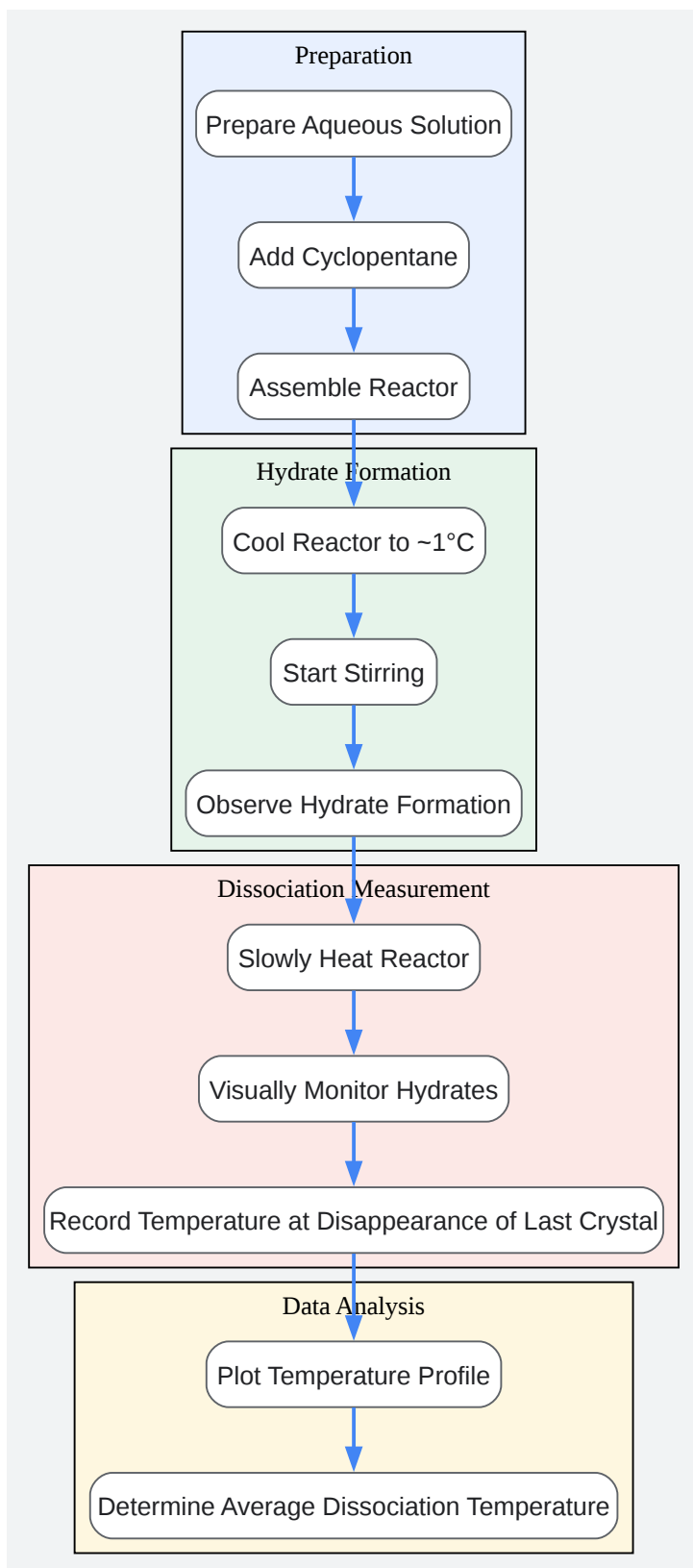
- Preparation:
 - Prepare the aqueous solution of the desired salt concentration (if not using pure water) and pour it into the jacketed reactor.
 - Add cyclopentane to the reactor. A typical volumetric ratio is 1:4 (CP to water).
 - Place the magnetic stir bar in the reactor and position the temperature probe in the aqueous phase.
 - Connect the jacketed reactor to the refrigerated circulating bath.

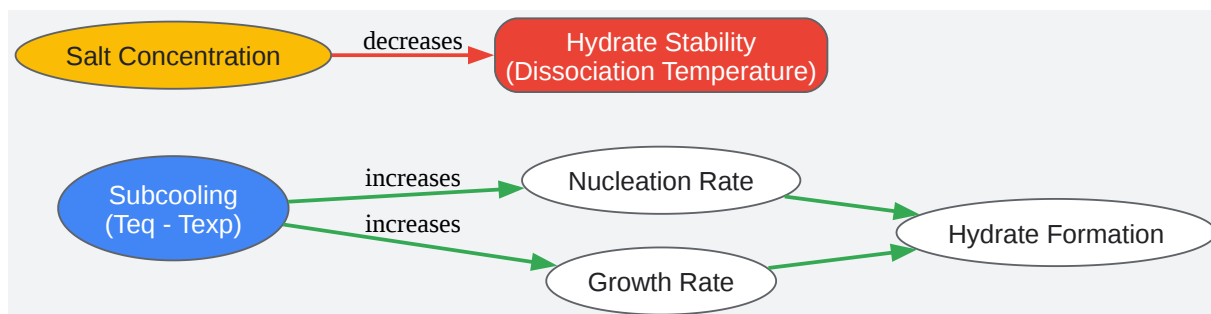
- Hydrate Formation:
 - Set the circulating bath to a low temperature, for example, 1°C, to induce hydrate formation.
 - Begin stirring the mixture at a moderate speed (e.g., 400-600 rpm) to promote mixing at the cyclopentane-water interface.
 - Observe the formation of a white, solid hydrate phase. Allow sufficient time for a substantial amount of hydrate to form.
- Hydrate Dissociation:
 - Once a sufficient amount of hydrate has formed, begin to slowly increase the temperature of the circulating bath. A slow heating rate (e.g., 0.1°C/hour) is crucial for accurate determination.^[7]
 - Continuously monitor the reactor visually and record the temperature of the aqueous phase.
 - As the temperature approaches the dissociation point, the amount of solid hydrate will decrease.
 - The dissociation temperature is defined as the temperature at which the last hydrate crystal disappears. Record this temperature precisely.
- Data Analysis:
 - Plot the temperature profile over time to visualize the heating curve.
 - The point of complete disappearance of the solid phase marks the dissociation temperature.
 - Repeat the experiment multiple times to ensure reproducibility and report the average dissociation temperature with the standard deviation.

Visualizations

Experimental Workflow

The logical flow of the experimental protocol for determining the dissociation temperature of **cyclopentane hydrate** can be visualized as follows:





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